

In-Depth Technical Guide: Eg5 Inhibitor V, trans-24

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Compound of Interest

Compound Name: Eg5 Inhibitor V, trans-24

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This technical guide provides a comprehensive overview of the kinesin spindle protein (Eg5) inhibitor, **Eg5 Inhibitor V, trans-24**, focusing on its inhibitory concentration (IC50) value, potency, and the methodologies used for its characterization.

Core Data Summary

Eg5 Inhibitor V, trans-24, is a potent and specific inhibitor of the mitotic kinesin Eg5. Its primary quantitative measure of potency is its half-maximal inhibitory concentration (IC50).

Compound	Target	IC50 Value	Potency Description
Eg5 Inhibitor V, trans-24	Kinesin Spindle Protein (Eg5)	0.65 μ M	Potent and specific inhibitor

Mechanism of Action and Biological Effects

Eg5 is a plus-end directed motor protein that plays a critical role during mitosis. It is essential for the establishment and maintenance of the bipolar spindle, a structure necessary for proper chromosome segregation. Eg5 functions by sliding antiparallel microtubules apart, thereby pushing the spindle poles away from each other.

Inhibition of Eg5 by small molecules like **Eg5 Inhibitor V, trans-24**, disrupts this process. The inhibitor binds to an allosteric pocket on the Eg5 motor domain, which prevents the conformational changes required for its motor activity. This leads to a characteristic cellular phenotype: the formation of monopolar spindles (also known as "monoasters"), where the chromosomes are arranged in a rosette-like pattern around a single spindle pole.[1][2][3] This disruption of the mitotic spindle activates the spindle assembly checkpoint, leading to a prolonged arrest in mitosis and, ultimately, can induce apoptosis (programmed cell death) in proliferating cancer cells.[3]

Experimental Protocols

While the specific experimental details for the determination of the IC₅₀ value of **Eg5 Inhibitor V, trans-24** from the primary literature by Sunder-Plassmann et al. (2005) were not readily available, a representative protocol for a microtubule-activated Eg5 ATPase assay is described below. This type of assay is a standard method for determining the IC₅₀ of Eg5 inhibitors.

Representative Protocol: Microtubule-Activated Eg5 ATPase Assay

This protocol measures the rate of ATP hydrolysis by the Eg5 motor domain in the presence of microtubules, and how this rate is affected by an inhibitor.

Materials:

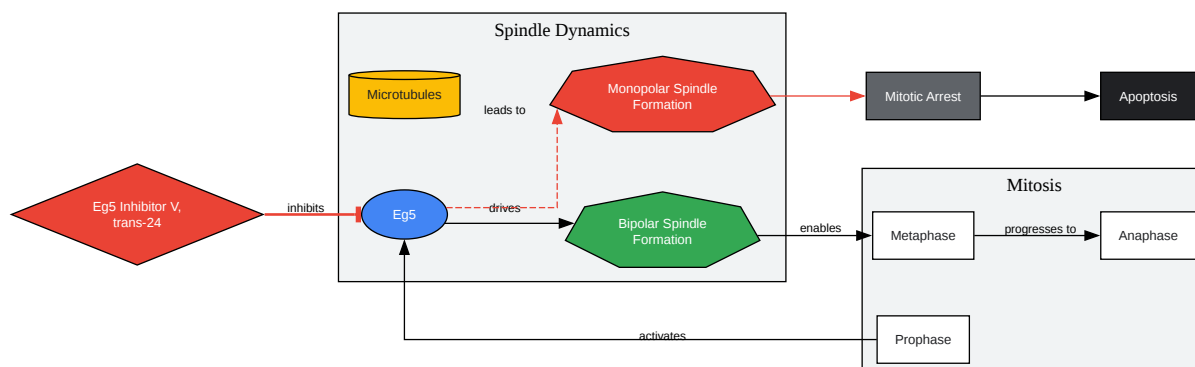
- Purified recombinant human Eg5 motor domain
- Paclitaxel-stabilized microtubules
- ATPase assay buffer (e.g., 25 mM PIPES-KOH, pH 6.8, 2 mM MgCl₂, 1 mM EGTA, 1 mM DTT)
- ATP
- Phosphate detection reagent (e.g., malachite green-based reagent)
- **Eg5 Inhibitor V, trans-24** (dissolved in DMSO)
- Microplate reader

Procedure:

- Preparation of Reagents:
 - Prepare a serial dilution of **Eg5 Inhibitor V, trans-24** in DMSO.
 - Prepare a reaction mixture containing ATPase assay buffer, microtubules, and the Eg5 enzyme.
- Assay Execution:
 - Add the serially diluted inhibitor to the wells of a microplate.
 - Add the Eg5/microtubule reaction mixture to each well.
 - Initiate the reaction by adding a saturating concentration of ATP.
 - Incubate the plate at a constant temperature (e.g., 25°C or 37°C) for a defined period.
- Detection:
 - Stop the reaction and measure the amount of inorganic phosphate (Pi) released using a phosphate detection reagent.
 - Read the absorbance at the appropriate wavelength using a microplate reader.
- Data Analysis:
 - Calculate the percentage of Eg5 activity for each inhibitor concentration relative to a DMSO control (0% inhibition).
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
 - Determine the IC₅₀ value by fitting the data to a sigmoidal dose-response curve.

Visualizations

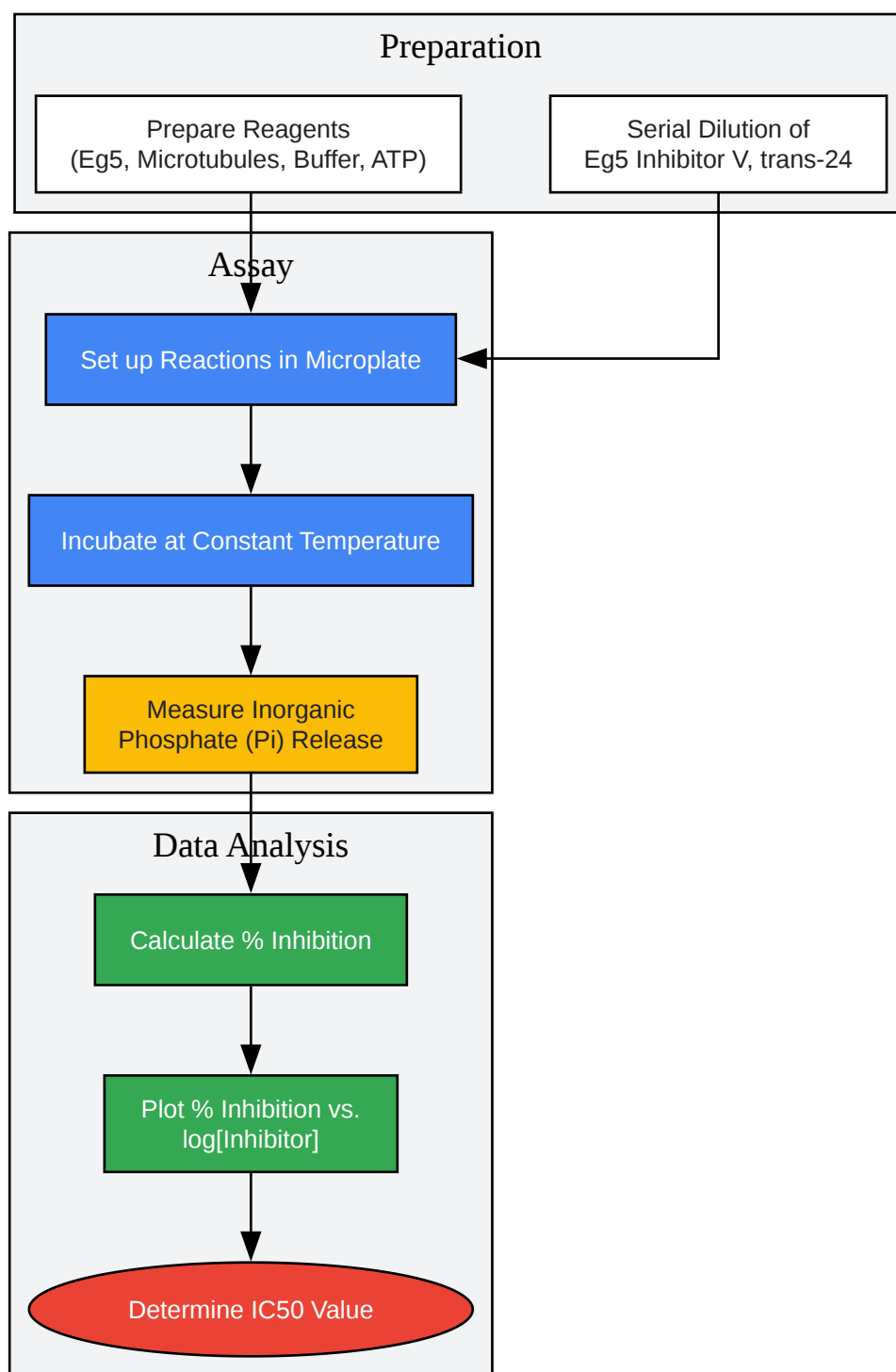
Signaling Pathway of Eg5 in Mitosis and its Inhibition



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Caption: Role of Eg5 in mitosis and the effect of its inhibition.

Experimental Workflow for IC50 Determination



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References

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- 3. Eg5 inhibitor YL001 induces mitotic arrest and inhibits tumor proliferation - PMC [pmc.ncbi.nlm.nih.gov]
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